

(4S)-4-Methoxy-3,3-dimethylpiperidine structure elucidation

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An In-Depth Technical Guide to the Structure Elucidation of (4S)-4-Methoxy-3,3-dimethylpiperidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

The piperidine scaffold is a cornerstone in modern medicinal chemistry, with its chiral derivatives playing a pivotal role in the development of numerous pharmaceuticals.[1][2] The precise control and confirmation of stereochemistry are critical for ensuring drug efficacy and safety. This guide provides a comprehensive, in-depth technical overview of the structural elucidation of a specific chiral piperidine, **(4S)-4-Methoxy-3,3-dimethylpiperidine**. We will explore a plausible synthetic route, detail a multi-technique analytical workflow for its complete characterization, and discuss the interpretation of the resulting data. This document serves as a practical guide for researchers engaged in the synthesis and characterization of novel chiral piperidine-based molecules.

Introduction: The Significance of Chiral Piperidines

Chiral piperidine rings are prevalent structural motifs in a vast array of FDA-approved drugs and biologically active natural products.[1] The introduction of stereocenters into the piperidine ring can significantly influence a molecule's pharmacological profile, including its potency, selectivity, and pharmacokinetic properties.[2] The gem-dimethyl substitution at the 3-position of a piperidine ring introduces a conformational constraint, which can be advantageous in drug design by reducing the number of accessible conformations and potentially increasing binding affinity to a biological target. The stereocenter at the 4-position, in this case, bearing a methoxy group, further defines the three-dimensional space occupied by the molecule, which is crucial for its interaction with chiral biological macromolecules.

Given the importance of stereochemical purity, a robust and unambiguous structural elucidation workflow is paramount. This guide will use **(4S)-4-Methoxy-3,3-dimethylpiperidine** as a case study to illustrate the principles and techniques involved in this process.

Proposed Stereoselective Synthesis

While a specific documented synthesis for **(4S)-4-Methoxy-3,3-dimethylpiperidine** is not readily available in the literature, a plausible stereoselective route can be devised based on established methodologies for the asymmetric synthesis of substituted piperidines.[3] A potential approach could start from a chiral precursor or employ a chiral auxiliary to induce the desired stereochemistry.

One possible strategy involves the asymmetric reduction of a suitably protected 3,3-dimethyl-4-oxopiperidine precursor. The stereoselectivity of the reduction of the ketone can be controlled using a chiral reducing agent, such as a borane complex with a chiral oxazaborolidine catalyst (Corey-Bakshi-Shibata reduction), to yield the corresponding (4S)-alcohol. Subsequent methylation of the hydroxyl group would afford the target molecule.

A Multi-faceted Approach to Structure Elucidation

The confirmation of the structure of **(4S)-4-Methoxy-3,3-dimethylpiperidine** requires a combination of spectroscopic and analytical techniques. Each method provides a unique piece of the structural puzzle, and together they allow for an unambiguous assignment of the constitution, configuration, and conformation of the molecule.

Mass Spectrometry: Confirming the Molecular Formula

High-resolution mass spectrometry (HRMS) is the first step to confirm that the synthesized molecule has the correct elemental composition.

Experimental Protocol:

- Instrument: Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometer.
- Mode: Positive ion mode.
- Sample Preparation: The sample is dissolved in a suitable solvent such as methanol or acetonitrile with 0.1% formic acid.

Expected Results: The protonated molecule $[M+H]^+$ is expected to be observed.

Parameter	Expected Value
Molecular Formula	$C_8H_{17}NO$
Molecular Weight	143.23 g/mol
Monoisotopic Mass	143.13101 Da
Expected $[M+H]^+$	144.13829 Da

The observation of a high-resolution mass corresponding to the $[M+H]^+$ ion within a narrow mass error tolerance (e.g., < 5 ppm) provides strong evidence for the elemental composition of the target molecule.^[4]

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared spectroscopy is a rapid and simple method to identify the key functional groups present in the molecule.

Experimental Protocol:

- Instrument: Fourier-Transform Infrared (FTIR) Spectrometer.
- Sample Preparation: A thin film of the neat liquid sample on a salt plate (e.g., NaCl or KBr).

Expected Absorptions:

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)
N-H (amine)	Stretch	3350 - 3300 (weak to medium)
C-H (alkane)	Stretch	2950 - 2850 (strong)
C-O (ether)	Stretch	1150 - 1085 (strong)
C-N (amine)	Stretch	1250 - 1020 (medium)

The presence of these characteristic absorption bands confirms the presence of the amine, alkane, and ether functional groups, consistent with the proposed structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Core of Structure Elucidation

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules, providing information on the connectivity of atoms and their spatial relationships. For **(4S)-4-Methoxy-3,3-dimethylpiperidine**, a suite of 1D and 2D NMR experiments is required.

Experimental Protocol:

- Solvent: Chloroform-d (CDCl₃) or Methanol-d₄ (CD₃OD).
- Spectrometer: 400 MHz or higher field strength for better resolution.

The ¹H NMR spectrum will reveal the number of different proton environments and their neighboring protons through chemical shifts, integration, and coupling patterns.

Predicted ¹H NMR Data:

Proton(s)	Expected Chemical Shift (ppm)	Multiplicity	Integration	Assignment
H-4	~3.2 - 3.5	dd	1H	CH-OMe
OCH ₃	~3.3	s	3H	Methoxy
H-2, H-6	~2.5 - 3.1	m	4H	CH ₂ -N
H-5	~1.4 - 1.8	m	2H	CH ₂
N-H	~1.5 - 2.5	br s	1H	Amine
(CH ₃) ₂	~0.9 - 1.1	s	6H	Gem-dimethyl

Note: The exact chemical shifts can vary depending on the solvent and concentration. The chemical shifts are estimated based on typical values for substituted piperidines.[5]

The ¹³C NMR spectrum provides information about the number of different carbon environments in the molecule.

Predicted ¹³C NMR Data:

Carbon(s)	Expected Chemical Shift (ppm)	Assignment
C-4	~75 - 80	CH-OMe
OCH ₃	~56 - 58	Methoxy
C-2, C-6	~45 - 55	CH ₂ -N
C-3	~30 - 35	Quaternary C
C-5	~25 - 30	CH ₂
(CH ₃) ₂	~20 - 25	Gem-dimethyl

Note: These are estimated chemical shifts based on related structures.

2D NMR experiments are crucial for unambiguously assigning the ^1H and ^{13}C signals and confirming the connectivity and stereochemistry.

- COSY (Correlation Spectroscopy): This experiment will show correlations between protons that are coupled to each other, confirming the H-4/H-5 and H-5/H-6 connectivities.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with its directly attached carbon, allowing for the definitive assignment of the carbon signals.
- HMBC (Heteronuclear Multiple Bond Correlation): This experiment shows correlations between protons and carbons that are two or three bonds away. This is critical for confirming the position of the gem-dimethyl group and the methoxy group. For example, correlations from the gem-dimethyl protons to C-2, C-3, and C-4 would be expected.
- NOESY (Nuclear Overhauser Effect Spectroscopy): This experiment reveals through-space correlations between protons that are close in proximity, which is essential for determining the relative stereochemistry and preferred conformation of the piperidine ring. For the (4S) stereoisomer, specific NOE correlations would be expected depending on whether the substituents on the chair conformation are in axial or equatorial positions. For instance, an NOE between the methoxy protons and one of the gem-dimethyl groups could provide conformational information.

Confirmation of Absolute Stereochemistry

The aforementioned techniques confirm the relative stereochemistry but not the absolute configuration. To confirm the (S) configuration at C-4, additional chiroptical methods are necessary.

Chiral High-Performance Liquid Chromatography (HPLC)

Analysis on a chiral stationary phase can separate the two enantiomers, and the retention time can be compared to a reference standard if available.

Experimental Protocol:

- Column: A chiral stationary phase column (e.g., Chiralcel OD-H or Chiralpak AD-H).

- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane) and a polar solvent (e.g., isopropanol), with a small amount of an amine modifier (e.g., diethylamine) to improve peak shape.
- Detection: UV detector (if the molecule has a chromophore after derivatization) or a mass spectrometer.

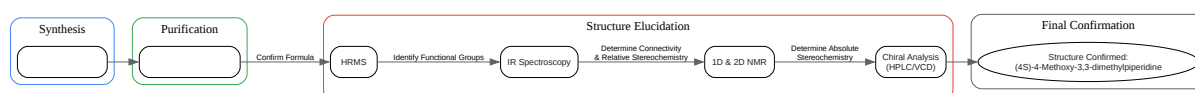
Expected Results: A single peak with a specific retention time would be observed for the enantiomerically pure **(4S)-4-Methoxy-3,3-dimethylpiperidine**. If a racemic sample is synthesized, two peaks corresponding to the (S) and (R) enantiomers would be observed.

Vibrational Circular Dichroism (VCD)

VCD measures the differential absorption of left and right circularly polarized infrared light by a chiral molecule. By comparing the experimental VCD spectrum with the spectrum predicted by quantum chemical calculations (e.g., DFT), the absolute configuration can be determined.[6]

Workflow and Data Summary

The overall workflow for the structure elucidation of **(4S)-4-Methoxy-3,3-dimethylpiperidine** can be summarized in the following diagram:



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Caption: Workflow for the synthesis and structure elucidation of **(4S)-4-Methoxy-3,3-dimethylpiperidine**.

Conclusion

The structural elucidation of a chiral molecule like **(4S)-4-Methoxy-3,3-dimethylpiperidine** is a systematic process that relies on the synergistic application of multiple analytical techniques. From confirming the molecular formula with high-resolution mass spectrometry to delineating the complex 3D structure with a suite of 2D NMR experiments and chiroptical methods, each step provides crucial information. This guide outlines a robust and comprehensive strategy that can be adapted for the characterization of other novel chiral piperidine derivatives, thereby supporting the advancement of drug discovery and development.

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